

Protocol for Real-Time Measurement of Mitochondrial Respiration

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Compound Focus: Lucidal

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This protocol, published in 2025, describes how to measure mitochondrial respiration parameters in 3D brain tumor stem cell spheroids using the Resipher system [1]. It is designed to help researchers study mitochondrial function, whose dysfunction is linked to diseases like cancer and neurodegenerative disorders.

The table below summarizes the key parameters and their descriptions as outlined in the protocol.

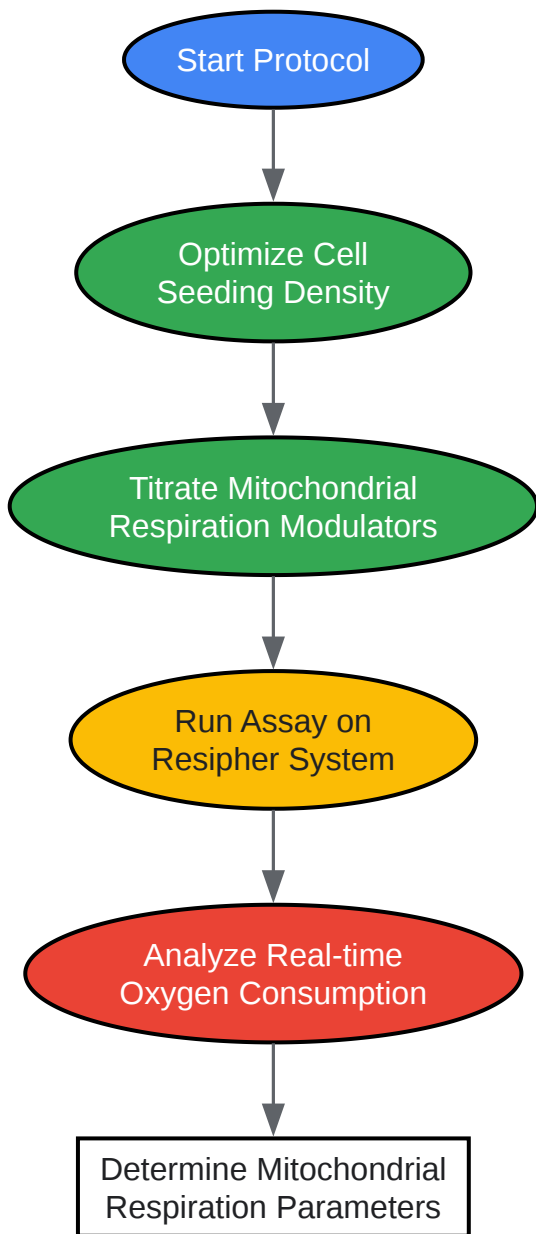
Parameter/Optimization Step	Description
System Used	Resipher, a high-resolution real-time instrument [1]
Cell Model	Brain tumor stem cells cultured as three-dimensional (3D) spheroids [1]
Key Measurements	Real-time oxygen consumption rates to analyze mitochondrial respiration [1]
Critical Optimizations	Determining optimal cell seeding density and identifying ideal concentrations of mitochondrial respiration modulators [1]

Detailed Experimental Workflow

The protocol involves several critical stages to ensure accurate and reproducible data on mitochondrial function [1].

- **Determining Optimal Cell Density:** The initial and crucial step is to identify the ideal number of cells per spheroid. This ensures that oxygen consumption measurements are within the dynamic range of the Resipher instrument and are not limited by nutrient availability or spheroid size.
- **Optimizing Modulator Concentrations:** The protocol requires titration of various mitochondrial respiration modulators (e.g., inhibitors of electron transport chain complexes) to determine their most effective concentrations for the specific cell model.
- **Running the Assay:** Once optimized, the assay is run on the Resipher system, which measures oxygen consumption in real-time.
- **Data Analysis:** The final step involves analyzing the real-time data to extract different parameters of mitochondrial respiration, providing insights into the metabolic state of the cells.

The following diagram illustrates the logical workflow of this protocol:



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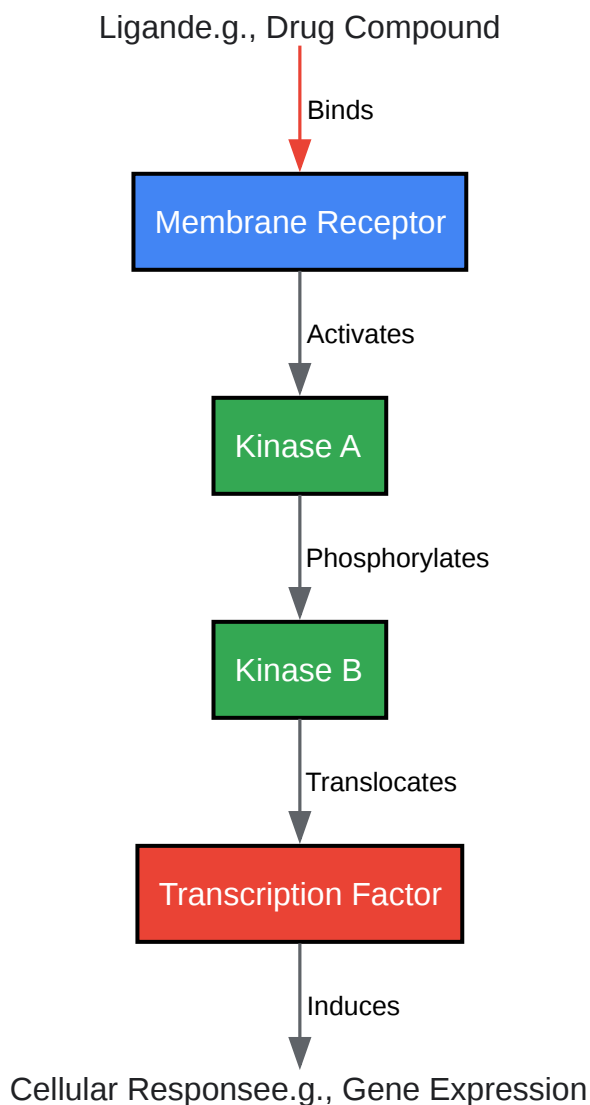
Diagram Title: Mitochondrial Respiration Assay Workflow

Guide to Creating Graphviz Diagrams for Scientific Protocols

Since you requested Graphviz visualizations, here is a practical guide and a template to help you create your own diagrams for signaling pathways or workflows.

- **Use HTML-like Labels for Formatting:** For complex node labels with multiple lines or styled text, use Graphviz's HTML-like labels [2]. This involves using tags for line breaks and formatting within the label.
- **Set `shape=plain` for Unadorned Labels:** To ensure the node size is determined solely by your HTML-like label without extra borders or space, use `shape=plain` [2].
- **Ensure Color Contrast:** As you specified, always set the `fontcolor` attribute to contrast highly with the node's `fillcolor` for readability [2]. The provided color palette offers a good range for this purpose.

Below is a DOT script template you can adapt for your own pathways. This example outlines a generic drug response signaling pathway.



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Diagram Title: Generic Drug Response Signaling Pathway

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References

1. Protocol for real-time measurement of mitochondrial ... [sciencedirect.com]
2. Node Shapes [graphviz.org]

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